A Technical Guide to the Role of Halogenation in Modulating Benzofuran Bioactivity

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*5-Chloro-3-methyl-1-benzofuran-2-carboxylic acid*
CAS No.:	*1134-00-5*
Cat. No.:	*B074579*

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

The benzofuran scaffold is a privileged structure in medicinal chemistry, forming the core of numerous compounds with a wide spectrum of pharmacological activities.[1][2][3][4] A key strategy for optimizing the therapeutic potential of these molecules is halogenation. The introduction of halogen atoms (Fluorine, Chlorine, Bromine, Iodine) into the benzofuran ring system profoundly influences the compound's physicochemical properties, including lipophilicity, metabolic stability, and target binding affinity. This guide provides a technical overview of how halogenation serves as a critical tool in tuning the bioactivity of benzofuran derivatives, with a focus on anticancer, antimicrobial, anti-inflammatory, and neuroprotective applications. We will explore the underlying mechanisms, dissect structure-activity relationships (SAR), and provide validated experimental protocols for synthesis and evaluation.

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The Strategic Imperative of Halogenation in Drug Design

Halogenation is a cornerstone of modern medicinal chemistry. Far from being a simple steric or lipophilic modification, the introduction of a halogen atom imparts unique electronic and conformational properties to a lead compound.

- Lipophilicity and Permeability: Halogens generally increase the lipophilicity of a molecule, which can enhance its ability to cross cell membranes and the blood-brain barrier. This is a critical factor for oral bioavailability and for drugs targeting the central nervous system (CNS).
- Metabolic Stability: The strategic placement of a halogen, particularly fluorine, can block sites of metabolic oxidation by cytochrome P450 enzymes, thereby increasing the drug's half-life and duration of action.
- Target Engagement via Halogen Bonding: Heavier halogens (Cl, Br, I) can act as Lewis acids, forming a highly directional, non-covalent interaction known as a "halogen bond" with Lewis bases (e.g., carbonyl oxygens, amino nitrogens) in a protein's active site.[5][6][7] This interaction can significantly enhance binding affinity and selectivity, a phenomenon now actively exploited in rational drug design.[5][8][9]

Impact of Halogenation on Key Bioactivities

The effect of halogenation is highly dependent on the specific halogen, its position on the benzofuran scaffold, and the biological target in question.

Anticancer Activity

Halogenation has consistently resulted in a significant enhancement of the anticancer activities of benzofuran derivatives.[5] This is often attributed to improved binding affinity through halogen bonding and increased lipophilicity.[5][10]

- Structure-Activity Relationship (SAR) Insights:
  - Bromine's Potency: The introduction of bromine atoms has shown particular promise. For instance, 1,1'-[3-(bromomethyl)-5,6-dimethoxy-1-benzofuran-2,7-diyl]diethanone was

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found to be highly and selectively toxic to leukemia cells (K562 and HL60) with IC50 values of 5 µM and 0.1 µM, respectively, without affecting normal cells.[5][11] This highlights that the position of the halogen is a critical determinant of its activity.[5]

- Chlorine and Bromine Enhancement: Studies on methyl 6-acetyl-5-hydroxy-2-methyl-1-benzofuran-3-carboxylate derivatives revealed that both chloro- and bromo-substituted compounds exhibited potent cytotoxic effects. The bromo-derivative, in particular, showed stronger pro-oxidative and pro-apoptotic properties and was highly active against liver (HepG2) and lung (A549) cancer cell lines.[12][13]

- Positional Effects: Para-position halogen substitutions on the benzofuran ring are often more potent, likely due to favorable hydrophobic interactions with the target protein.[5]

Table 1: Cytotoxicity of Halogenated Benzofuran Derivatives

Compound ID	Halogen Substitution	Cancer Cell Line	IC50 (µM)	Reference
Compound 1	3-(bromomethyl)	HL60 (Leukemia)	0.1	[5][11]
Compound 1	3-(bromomethyl)	K562 (Leukemia)	5	[5][11]
Compound 7	4-chloro, 6-dichloroacetyl	A549 (Lung)	6.3	[12]
Compound 8	6-dibromoacetyl	HepG2 (Liver)	3.8	[12]
Compound 8	6-dibromoacetyl	A549 (Lung)	3.5	[12]

Antimicrobial Activity

Benzofuran is an emerging and versatile scaffold for developing new antimicrobial agents to combat drug resistance.[14] Halogenation plays a key role in enhancing the potency of these derivatives.

- SAR Insights:

  - Fluorine's Impact: The presence of a fluoro substituent, particularly at the para-position of a phenyl ring attached to the benzofuran core, has been shown to enhance antifungal

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activity against Candida albicans, in some cases exceeding the potency of the standard drug fluconazole.[15]

- Positional Dependence: The antimicrobial activity of benzofuran derivatives appears to be more dependent on the substitution pattern on the heterocyclic furan ring than on the benzene portion.[15]

- Broad Spectrum Activity: Various halogenated benzofuran derivatives, including those incorporating thiazole, oxadiazole, and pyrazole moieties, have demonstrated good to moderate activity against a range of Gram-positive and Gram-negative bacteria and fungal strains.[1]

Anti-Inflammatory Activity

Chronic inflammation is linked to numerous diseases, and benzofuran derivatives have been investigated as potential anti-inflammatory agents.[16] Halogenation can significantly modulate this activity.

- Mechanistic Action: Halogenated benzofurans have been shown to suppress lipopolysaccharide (LPS)-stimulated inflammation by inhibiting the expression of key inflammatory enzymes like cyclooxygenase-2 (COX-2) and nitric oxide synthase 2 (iNOS).[17][18] They also decrease the secretion of pro-inflammatory mediators such as interleukin-6 (IL-6), tumor necrosis factor-alpha (TNF-α), and prostaglandin E2 (PGE2).[17][19]

- SAR Insights:

  - A study of fluorinated benzofuran and dihydrobenzofuran derivatives found that the presence of fluorine, bromine, and hydroxyl or carboxyl groups enhanced their biological effects.[17]

  - Several of these compounds showed potent inhibition of inflammatory mediators, with IC50 values in the low micromolar range.[17] For example, a new benzofuran, longifuran A, exhibited an IC50 of 10.47 μM for inhibiting nitric oxide (NO) generation in macrophages.[18]

Neuroprotective Activity

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Benzofuran scaffolds are being explored for their potential in treating neurodegenerative diseases like Alzheimer's disease (AD).[20][21] They can act on multiple targets, including inhibiting the formation of amyloid-β (Aβ) fibrils and inhibiting enzymes like acetylcholinesterase (AChE) and monoamine oxidase (MAO).[20][22][23]

- SAR Insights:
  - Chemical substitutions at positions 2, 3, and 5 of the benzofuran ring are critical for neuroactivity.[20]
  - Halogenation can influence the ability of these compounds to cross the blood-brain barrier and interact with CNS targets. While specific SAR studies on halogenation in this context are emerging, the general principles of increasing lipophilicity suggest a significant role.
  - A benzofuran-containing organoselenium compound demonstrated neuroprotective effects by attenuating oxidative stress and regulating neuroinflammatory responses in an AD mouse model.[23]

Methodologies and Protocols

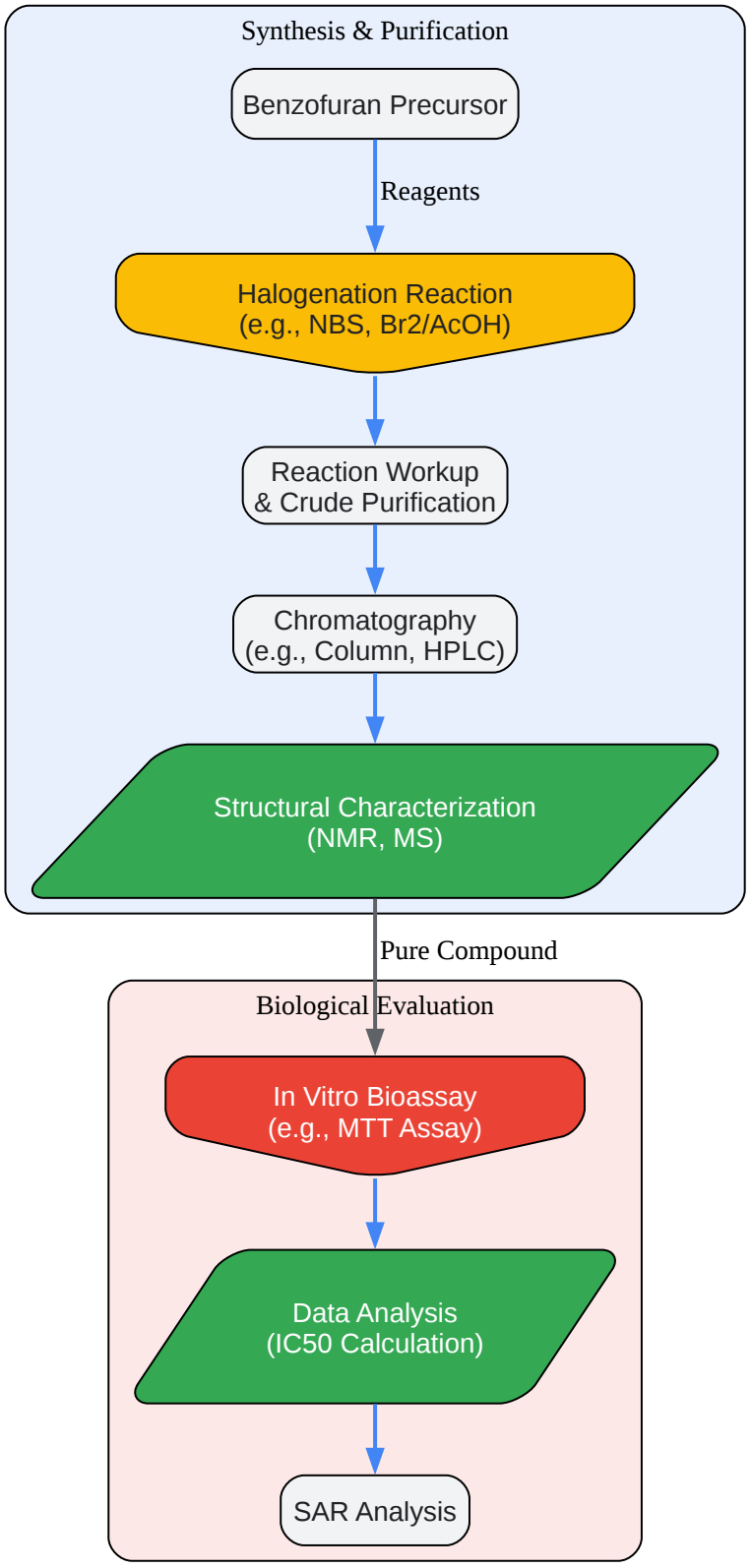
Scientific integrity requires robust and reproducible methods. Here we outline core experimental workflows for the synthesis and evaluation of halogenated benzofurans.

Synthetic Workflow: Selective Halogenation

The synthesis of halogenated benzofurans requires precise control over regioselectivity. A common and reliable method involves electrophilic substitution using halogenating agents.

Workflow Diagram: Synthesis to Bio-assay

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Caption: General workflow from synthesis to biological evaluation.

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Protocol: Bromination of a Benzofuran Derivative

- Rationale: This protocol describes the bromination of an activated benzofuran ring, a common step in generating bioactive derivatives. Acetic acid serves as a polar protic solvent, and elemental bromine is the electrophile. The reaction's progress is monitored to prevent over-bromination.
- Materials:
  - Starting Benzofuran Derivative (e.g., 7-Acetyl-5,6-dimethoxy-3-methylbenzofuran-2-carboxylic acid methyl ester)
  - Glacial Acetic Acid
  - Bromine (Br_2)
  - Sodium thiosulfate solution (10%)
  - Saturated sodium bicarbonate solution
  - Dichloromethane (DCM)
  - Anhydrous sodium sulfate
  - Round-bottom flask, magnetic stirrer, dropping funnel, ice bath
- Procedure:
  - Dissolve the starting benzofuran (1 equivalent) in glacial acetic acid in a round-bottom flask.
  - Cool the solution in an ice bath with stirring.
  - Slowly add a solution of bromine (1.1 equivalents) in acetic acid dropwise via a dropping funnel over 30 minutes.
  - Allow the reaction to stir at room temperature and monitor its progress using Thin Layer Chromatography (TLC).

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- Once the starting material is consumed, pour the reaction mixture into ice water.
- Quench the excess bromine by adding 10% sodium thiosulfate solution until the orange color disappears.
- Extract the aqueous layer with dichloromethane (3 x 50 mL).
- Combine the organic layers and wash with saturated sodium bicarbonate solution, then with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to yield the pure brominated benzofuran.

- Self-Validation: The purity and identity of the final product must be confirmed by ^{1}H-NMR, ^{13}C-NMR, and Mass Spectrometry to ensure the correct isomer has been synthesized and no starting material remains.[24]

Bioactivity Protocol: MTT Assay for Cytotoxicity

- Rationale: The MTT assay is a colorimetric method used to assess cell metabolic activity, which serves as a proxy for cell viability and cytotoxicity.[5] It is a standard initial screening method for potential anticancer agents. Viable cells with active metabolism reduce the yellow MTT tetrazolium salt to a purple formazan product.

- Materials:
  - Cancer cell line (e.g., A549, HepG2, HL60)[5][12]
  - Complete cell culture medium (e.g., DMEM with 10% FBS)
  - Halogenated benzofuran test compounds dissolved in DMSO
  - MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)

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- Solubilization buffer (e.g., DMSO or a solution of 10% SDS in 0.01 M HCl)
- 96-well microtiter plates, multichannel pipette, incubator, microplate reader

- Procedure:
  - Cell Seeding: Seed cells into a 96-well plate at a density of 5,000-10,000 cells/well and incubate for 24 hours at 37°C, 5% CO_2.
  - Compound Treatment: Prepare serial dilutions of the test compounds in culture medium. Remove the old medium from the plate and add 100 µL of the compound dilutions to the wells. Include wells with untreated cells (negative control) and a vehicle control (DMSO).
  - Incubation: Incubate the plate for 48-72 hours.
  - MTT Addition: Add 20 µL of MTT solution to each well and incubate for another 4 hours.
  - Formazan Solubilization: Carefully remove the medium and add 150 µL of the solubilization buffer to each well to dissolve the purple formazan crystals.
  - Absorbance Reading: Measure the absorbance at 570 nm using a microplate reader.
  - Data Analysis: Calculate the percentage of cell viability relative to the vehicle control. Plot the viability against the compound concentration and determine the IC50 value (the concentration that inhibits 50% of cell growth) using non-linear regression analysis.

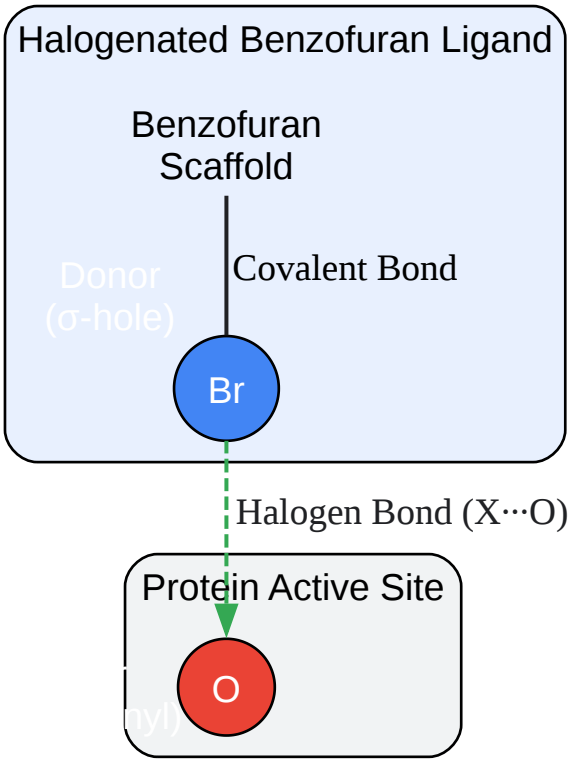
- Self-Validation: The assay must include positive (e.g., doxorubicin) and negative (untreated) controls. The Z'-factor should be calculated to assess the quality and robustness of the assay.

Mechanistic Insights: The Power of the Halogen Bond

The halogen bond is a key mechanistic driver behind the enhanced activity of many halogenated benzofurans. It is an attractive interaction between an electrophilic region on the halogen atom (the σ-hole) and a nucleophilic site on a target molecule.[5]

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Diagram: Halogen Bonding in a Protein Active Site



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Caption: A halogen bond between bromine and a carbonyl oxygen.

This directional interaction helps to precisely orient the ligand within the binding pocket, increasing affinity and often conferring selectivity over other targets that lack a suitable halogen bond acceptor. The strength of the bond generally increases with the polarizability of the halogen: I > Br > Cl >> F.[8]

Future Perspectives and Conclusion

The strategic halogenation of the benzofuran scaffold remains a highly productive avenue for the discovery of novel therapeutic agents. Future research will likely focus on:

- Multi-halogenated Derivatives: Exploring the synergistic effects of multiple halogen substitutions.

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- Novel Halogenation Methods: Developing more efficient and regioselective synthetic protocols.[25][26]

- Computational Modeling: Using advanced computational techniques to predict the impact of halogen bonding on target affinity and selectivity, thereby guiding rational drug design.[7]

In conclusion, halogenation is a powerful and multifaceted tool for modulating the bioactivity of benzofuran derivatives. By carefully considering the choice of halogen, its position, and the principles of halogen bonding, researchers can significantly enhance the potency, selectivity, and pharmacokinetic properties of these promising scaffolds, paving the way for the development of next-generation therapeutics.

References

- Al-Ostoot, F. H., Al-Mulla, A. M., & Youssif, B. G. (2022). Structure–Activity Relationship of Benzofuran Derivatives with Potential Anticancer Activity. Pharmaceuticals, 15(5), 548. [Link]

- Krawiecka, M., Kuran, B., Kossakowski, J., Cieslak, M., Kazmierczak-Baranska, J., Krolewska, K., & Nawrot, B. (2015). Synthesis and cytotoxic properties of halogen and aryl-/heteroarylpiperazinyl derivatives of benzofurans. Anticancer Agents in Medicinal Chemistry, 15(1), 115-121. [Link]

- Napiórkowska, M., Stępińska, A., Kuran, B., Cieslak, M., & Kossakowski, J. (2025). Anticancer Potential of Halogen Derivatives of Methyl 6-Acetyl-5-Hydroxy-2-Methyl-1-Benzofuran-3-Carboxylate. International Journal of Molecular Sciences, 26(12), 5493. [Link]

- Abdel-Wahab, B. F., Abdel-Gawad, H., & El-Sayed, R. A. (2023). Anticancer therapeutic potential of benzofuran scaffolds. RSC Medicinal Chemistry, 14(4), 589-612. [Link]

- González-Ramírez, L. A., Morales-Bayuelo, A., & Osorio, E. (2019). Exploring the Multi-Target Neuroprotective Chemical Space of Benzofuran Scaffolds: A New Strategy in Drug Development for Alzheimer's Disease. Frontiers in Chemistry, 7, 65. [Link]

- Kumar, A., Kumar, V., & Singh, J. (2023). Recent Advancement of Benzofuran in Treatment of Alzheimer's Disease. Indian Journal of Pharmaceutical Sciences, 85(6), 1539-1550. [Link]

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- Napiórkowska, M., Stępińska, A., Kuran, B., Cieslak, M., & Kossakowski, J. (2025). Anticancer Potential of Halogen Derivatives of Methyl 6-Acetyl-5-Hydroxy-2-Methyl-1-Benzofuran-3-Carboxylate. International Journal of Molecular Sciences. [Link]
- Singh, P., & Kaur, M. (2016). Benzofuran: an emerging scaffold for antimicrobial agents. RSC Advances, 6(1), 1-19. [Link]
- Asadi, M., & Zarei, M. (2020). Benzofuran as a promising scaffold for the synthesis of antimicrobial and antibreast cancer agents: A review. Journal of Advanced Pharmaceutical Technology & Research, 11(1), 1-8. [Link]
- Patel, H., & Sharma, A. (2013). Synthesis and Evaluation of Benzofuran Derivatives for Antibacterial Activity. International Journal of Pharmacy and Biological Sciences, 3(4), 633-638. [Link]
- Yun, H., Chen, Y., Li, Y., Wang, X., & Liu, H. (2022). Synthesis and biological evaluation of 2-arylbenzofuran derivatives as potential anti-Alzheimer's disease agents. Journal of Enzyme Inhibition and Medicinal Chemistry, 37(1), 1253-1262. [Link]
- da Silva, L. F., et al. (2023). Neuroprotective Effects of a Benzofuran-Containing Selenium in a Mouse Alzheimer's Disease Model: Molecular, Biochemical, and Behavioral Analyses. Antioxidants, 12(11), 1968. [Link]
- Kim, H. J., et al. (2015). Neuroprotective and Antioxidant Effects of Novel Benzofuran-2-Carboxamide Derivatives. Biomolecules & Therapeutics, 23(3), 275-282. [Link]
- Miao, M., et al. (2019). Natural source, bioactivity and synthesis of benzofuran derivatives. RSC Advances, 9(50), 29216-29241. [Link]
- Szabó, R., et al. (2025). Fluorinated Benzofuran and Dihydrobenzofuran as Anti-Inflammatory and Potential Anticancer Agents. International Journal of Molecular Sciences. [Link]
- Singh, P., & Kaur, M. (2016). Benzofuran: an emerging scaffold for antimicrobial agents. RSC Advances. [Link]

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- Hu, D., et al. (2011). Synthesis and antimicrobial evaluation of new benzofuran derivatives. European Journal of Medicinal Chemistry, 46(8), 3526-3530. [Link]
- Various Authors. (n.d.). Halogen dance reaction of benzofuran and benzothiophene derivatives. ResearchGate. [Link]
- Batool, S., et al. (2024). A Comprehensive Review on Benzofuran Synthesis Featuring Innovative and Catalytic Strategies. ACS Omega, 9(13), 15077-15109. [Link]
- CN109516968B - Method for synthesizing benzofuran derivative by taking phenol and alpha-halogenated ketone as raw materials. (2021).
- Kuran, B., et al. (2019). Synthesis of New Derivatives of Benzofuran as Potential Anticancer Agents. Molecules, 24(8), 1547. [Link]
- Klimes, J., et al. (1998). Synthesis and anti-inflammatory properties of benzoyl, halogenobenzoyl or cinnamoyl substituted 1-benzoxepanes and 2-methyl-1-benzoxolanes. Pharmazie, 53(4), 231-236. [Link]
- Miao, M., et al. (2019). Natural source, bioactivity and synthesis of benzofuran derivatives. RSC Advances. [Link]
- Al-Ostoot, F. H., Al-Mulla, A. M., & Youssif, B. G. (2022). Structure-Activity Relationship of Benzofuran Derivatives with Potential Anticancer Activity. Pharmaceuticals. [Link]
- Asoh, K., et al. (2009). Synthesis and structure-activity relationships of novel benzofuran farnesyltransferase inhibitors. Bioorganic & Medicinal Chemistry Letters, 19(6), 1753-1757. [Link]
- Walczynski, K., et al. (2000). Structure-activity relationships of arylbenzofuran H3 receptor antagonists. Archiv der Pharmazie, 333(10), 343-346. [Link]
- Nguyen, T. H., et al. (2021). Anti-Inflammatory Properties of Longifuran A, a New Benzofuran from the Stems of Amomum longiligulare. Chemistry & Biodiversity, 18(12), e2100518. [Link]
- Chen, Y., et al. (2023). Discovery of New Heterocyclic/Benzofuran Hybrids as Potential Anti-Inflammatory Agents: Design, Synthesis, and Evaluation of the Inhibitory Activity of Their

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Related Inflammatory Factors Based on NF-κB and MAPK Signaling Pathways. International Journal of Molecular Sciences, 24(4), 3575. [Link]

- Iida, A., et al. (2023). Synthesis and Structure-Activity Relationships of Novel Benzofuran Derivatives with Osteoblast Differentiation-Promoting Activity. Biological & Pharmaceutical Bulletin, 46(6), 834-846. [Link]
- Various Authors. (n.d.). The structures of active halogen derivatives of benzofurans. ResearchGate. [Link]
- Miao, M., et al. (2019). Natural source, bioactivity and synthesis of benzofuran derivatives. RSC Advances. [Link]
- Lakshminarayana, K., Wari, U. G., & Kendri, S. S. (2015). A study of anti-inflammatory activity of the benzofuran compound (3,4-dihydro 4-oxo-benzofuro [3,2-d] pyrimidine-2-propionic acid) in chronic model of inflammation. International Journal of Basic & Clinical Pharmacology, 4(4), 705-707. [Link]
- Lu, Y., et al. (2014). Halogen Bond: Its Role beyond Drug–Target Binding Affinity for Drug Discovery and Development. Journal of Medicinal Chemistry, 57(1), 21-38. [Link]
- Priestley, M. D., & De Lio, A. M. (2020). Looking Back, Looking Forward at Halogen Bonding in Drug Discovery. Molecules, 25(19), 4565. [Link]
- Ibrahim, M. A. (2011). Molecular mechanical study of halogen bonding in drug discovery. Journal of Computational Chemistry, 32(12), 2547-2556. [Link]
- Lu, Y., et al. (2016). Halogen bonding for rational drug design and new drug discovery. Expert Opinion on Drug Discovery, 11(8), 753-764. [Link]
- Weichold, V., & van Pée, K. H. (2014). Halogenation Strategies In Natural Product Biosynthesis. Topics in Current Chemistry, 348, 1-32. [Link]
- Baciocchi, E., et al. (1976). Role of addition compounds in the halogenation of benzofurans and benzothiophens. Journal of the Chemical Society, Perkin Transactions 2, (1), 266-269. [Link]

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Sources

- 1. Benzofuran as a promising scaffold for the synthesis of antimicrobial and antibreast cancer agents: A review - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Natural source, bioactivity and synthesis of benzofuran derivatives - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 3. Structure-Activity Relationship of Benzofuran Derivatives with Potential Anticancer Activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Natural source, bioactivity and synthesis of benzofuran derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Structure–Activity Relationship of Benzofuran Derivatives with Potential Anticancer Activity - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Looking Back, Looking Forward at Halogen Bonding in Drug Discovery - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Molecular mechanical study of halogen bonding in drug discovery - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. pubs.acs.org [pubs.acs.org]
- 9. researchgate.net [researchgate.net]
- 10. Anticancer therapeutic potential of benzofuran scaffolds - RSC Advances (RSC Publishing) DOI:10.1039/D3RA01383A [pubs.rsc.org]
- 11. Synthesis and cytotoxic properties of halogen and aryl-/heteroarylpiperazinyl derivatives of benzofurans - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. mdpi.com [mdpi.com]
- 13. Anticancer Potential of Halogen Derivatives of Methyl 6-Acetyl-5-Hydroxy-2-Methyl-1-Benzofuran-3-Carboxylate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. Benzofuran: an emerging scaffold for antimicrobial agents - RSC Advances (RSC Publishing) [pubs.rsc.org]

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- 15. Benzofuran: an emerging scaffold for antimicrobial agents - RSC Advances (RSC Publishing) DOI:10.1039/C5RA20658H [pubs.rsc.org]
- 16. ijbcp.com [ijbcp.com]
- 17. researchgate.net [researchgate.net]
- 18. Anti-Inflammatory Properties of Longifuran A, a New Benzofuran from the Stems of Amomum longiligulare - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. Discovery of New Heterocyclic/Benzofuran Hybrids as Potential Anti-Inflammatory Agents: Design, Synthesis, and Evaluation of the Inhibitory Activity of Their Related Inflammatory Factors Based on NF-κB and MAPK Signaling Pathways - PubMed [pubmed.ncbi.nlm.nih.gov]
- 20. Exploring the Multi–Target Neuroprotective Chemical Space of Benzofuran Scaffolds: A New Strategy in Drug Development for Alzheimer's Disease - PMC [pmc.ncbi.nlm.nih.gov]
- 21. ijpsonline.com [ijpsonline.com]
- 22. tandfonline.com [tandfonline.com]
- 23. Neuroprotective Effects of a Benzofuran-Containing Selenium in a Mouse Alzheimer's Disease Model: Molecular, Biochemical, and Behavioral Analyses - PMC [pmc.ncbi.nlm.nih.gov]
- 24. Synthesis of New Derivatives of Benzofuran as Potential Anticancer Agents - PMC [pmc.ncbi.nlm.nih.gov]
- 25. A Comprehensive Review on Benzofuran Synthesis Featuring Innovative and Catalytic Strategies - PMC [pmc.ncbi.nlm.nih.gov]
- 26. CN109516968B - Method for synthesizing benzofuran derivative by taking phenol and alpha-halogenated ketone as raw materials - Google Patents [patents.google.com]

- To cite this document: BenchChem. [A Technical Guide to the Role of Halogenation in Modulating Benzofuran Bioactivity]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074579/docs#a-technical-guide-to-the-role-of-halogenation-in-modulating-benzofuran-bioactivity]

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